

An In-Depth Technical Guide to Basimglurant: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Basimglurant*

Cat. No.: *B1667758*

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Abstract

Basimglurant (RG7090, RO4917523) is a potent, selective, and orally bioavailable small molecule that acts as a negative allosteric modulator (NAM) of the metabotropic glutamate receptor 5 (mGluR5).^{[1][2]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological characteristics of **Basimglurant**. Detailed methodologies for key in vitro and in vivo assays are presented to facilitate further research and development. The document also visually delineates the canonical signaling pathway of mGluR5 and illustrates a representative experimental workflow for the characterization of mGluR5 NAMs.

Chemical Structure and Identifiers

Basimglurant is a phenylimidazole derivative with the systematic IUPAC name 2-chloro-4-{{[1-(4-fluorophenyl)-2,5-dimethyl-1H-imidazol-4-yl]ethynyl}pyridine}.^{[3][4]} Its structure features a central imidazole ring substituted with methyl groups and a fluorophenyl group, connected via an ethynyl linker to a chloropyridine ring.

Identifier	Value
IUPAC Name	2-chloro-4-[[1-(4-fluorophenyl)-2,5-dimethyl-1H-imidazol-4-yl]ethynyl]pyridine[3][4]
CAS Number	802906-73-6[1][3]
Molecular Formula	C ₁₈ H ₁₃ ClFN ₃ [3][5]
SMILES	Clc3nccc(C#Cc2nc(n(c1ccc(F)cc1)c2C)C)c3[3]
InChI Key	UPZWINBEAHDTLA-UHFFFAOYSA-N[5]

Physicochemical and Pharmacological Properties

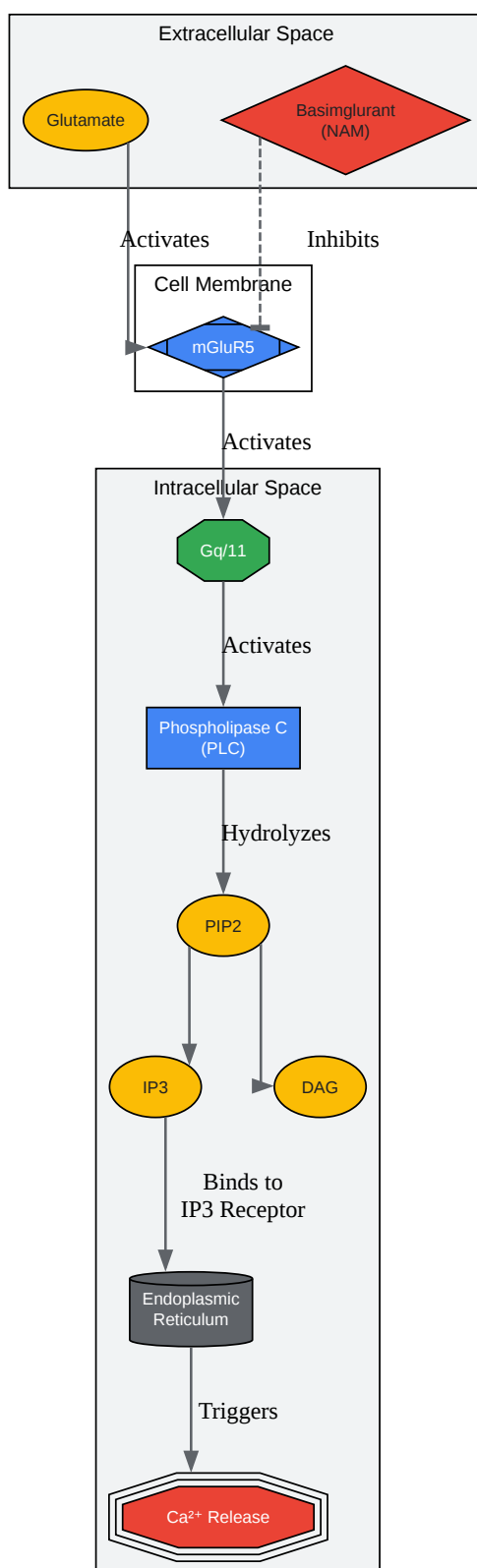
Basimglurant is characterized by its high affinity and selectivity for the mGluR5 receptor. While specific experimental values for melting point and pKa are not readily available in the public domain, a compilation of its other known properties is presented below.

Property	Value	Reference
Molecular Weight	325.77 g/mol	[1][3][5][6]
Topological Polar Surface Area	30.71 Å ²	[6]
Hydrogen Bond Donors	0	[6]
Hydrogen Bond Acceptors	3	[6]
Rotatable Bonds	1	[6]
logP (calculated)	4.08	[6]
Solubility	Insoluble in water. Soluble in DMSO (≥33.33 mg/mL) and Ethanol (21 mg/mL).	[1][7]
Binding Affinity (Kd)	1.1 nM (for human mGluR5)	[1][7]
Binding Affinity (Ki)	1.4 nM (vs. [³ H]-ABP688), 35.6 nM (vs. [³ H]-MPEP)	[7]
Functional Potency (IC ₅₀)	5.9 nM (Inositolphosphate accumulation), 7.0 nM (Ca ²⁺ mobilization)	[7]

Mechanism of Action and Signaling Pathway

Basimglurant functions as a negative allosteric modulator of the mGluR5 receptor.[1][3] This means it binds to a site on the receptor distinct from the orthosteric glutamate binding site. This binding event induces a conformational change in the receptor that reduces the affinity and/or efficacy of the endogenous ligand, glutamate.

The mGluR5 receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq/11 pathway. Upon activation by glutamate, mGluR5 stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP₃). IP₃ then binds to its receptor on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca²⁺) stores. **Basimglurant**, by negatively modulating mGluR5, attenuates this signaling cascade.



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Canonical mGluR5 Signaling Pathway and Point of Inhibition by **Basimglurant**.

Experimental Protocols

The following sections detail representative methodologies for key experiments used in the characterization of **Basimglurant** and other mGluR5 NAMs.

In Vitro Assays

This assay determines the affinity of a test compound for the allosteric binding site on the mGluR5 receptor by measuring its ability to displace a known radiolabeled NAM, such as [³H]-MPEP.

Materials:

- HEK293 cells stably expressing human mGluR5
- Cell membrane preparation buffer (e.g., 50 mM Tris-HCl, pH 7.4)
- Assay buffer (e.g., 50 mM Tris-HCl, 100 mM NaCl, 2 mM MgCl₂, pH 7.4)
- [³H]-MPEP (radioligand)
- Non-specific binding control (e.g., a high concentration of unlabeled MPEP)
- Test compound (**Basimglurant**) at various concentrations
- Scintillation cocktail and vials
- Liquid scintillation counter

Procedure:

- Prepare cell membranes from HEK293-hmGluR5 cells.
- In a 96-well plate, add assay buffer, a fixed concentration of [³H]-MPEP, and varying concentrations of **Basimglurant**.
- For total binding, omit the test compound. For non-specific binding, add a saturating concentration of unlabeled MPEP.

- Initiate the binding reaction by adding the cell membrane preparation to each well.
- Incubate the plate at room temperature for a specified time (e.g., 60 minutes) to reach equilibrium.
- Terminate the reaction by rapid filtration through a glass fiber filter plate, followed by washing with ice-cold assay buffer to separate bound from free radioligand.
- Allow the filters to dry, then add scintillation cocktail to each well.
- Quantify the radioactivity on the filters using a liquid scintillation counter.
- Calculate the specific binding at each concentration of the test compound and determine the K_i value using appropriate pharmacological models.

This assay measures the ability of a test compound to inhibit the functional response of the mGluR5 receptor, which is an increase in intracellular calcium upon stimulation by an agonist like quisqualate.

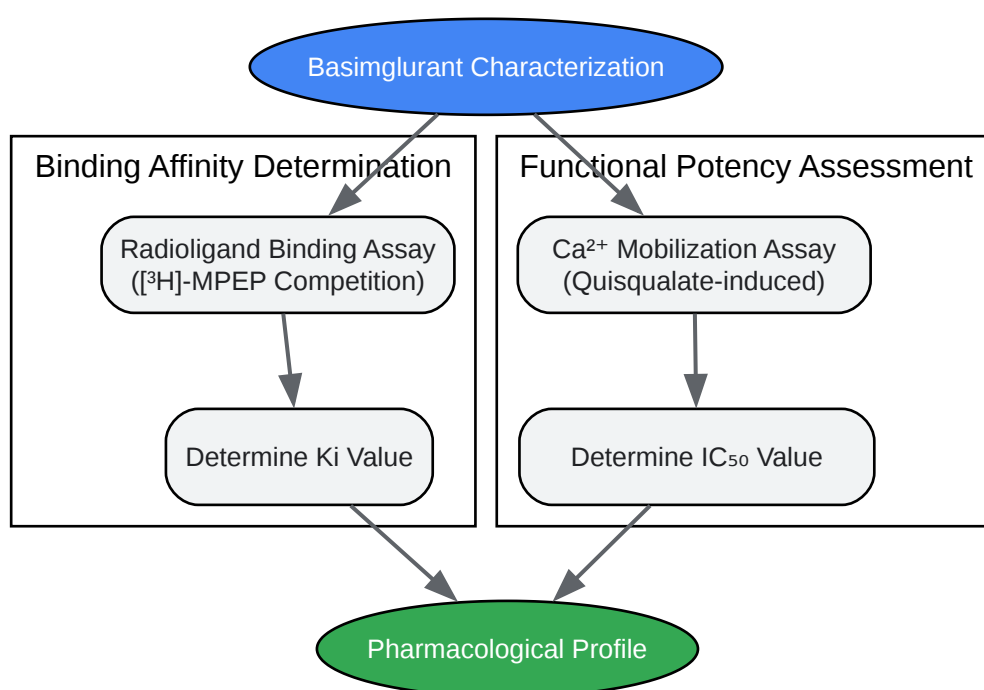
Materials:

- HEK293 cells stably expressing human mGluR5
- Cell culture medium
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., Hank's Balanced Salt Solution with 20 mM HEPES)
- Quisqualate (mGluR5 agonist)
- Test compound (**Basimglurant**) at various concentrations
- Fluorescence plate reader (e.g., FLIPR or FlexStation)

Procedure:

- Plate HEK293-hmGluR5 cells in a 96-well plate and allow them to adhere overnight.

- Load the cells with a calcium-sensitive fluorescent dye according to the manufacturer's instructions.
- Wash the cells with assay buffer to remove excess dye.
- Add varying concentrations of **Basimglurant** to the wells and incubate for a predetermined time.
- Place the plate in a fluorescence plate reader and measure the baseline fluorescence.
- Add a fixed concentration of quisqualate to all wells to stimulate the mGluR5 receptor.
- Immediately measure the change in fluorescence over time, which corresponds to the increase in intracellular calcium.
- Analyze the data to determine the concentration-dependent inhibition by **Basimglurant** and calculate the IC₅₀ value.



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A Representative In Vitro Experimental Workflow for **Basimglurant**.

In Vivo Assays

This test is widely used to assess antidepressant-like activity. The test is based on the principle that an animal will cease escape-oriented behavior when placed in an inescapable, stressful situation. Antidepressant treatment is expected to increase the duration of active, escape-oriented behaviors.

Materials:

- Rodents (mice or rats)
- Cylindrical water tank
- Water at a controlled temperature (23-25°C)
- Video recording and analysis software
- Test compound (**Basimglurant**) and vehicle control

Procedure:

- On day 1 (pre-test session), place each animal individually into the water tank for a 15-minute period.
- Remove the animal, dry it, and return it to its home cage.
- On day 2 (test session), administer **Basimglurant** or vehicle control at a specified time before the test.
- Place the animal back into the water tank for a 5-minute session.
- Record the entire session on video.
- Score the video for the duration of immobility (floating with only minor movements to keep the head above water) and active behaviors (swimming and climbing).
- Compare the immobility time between the **Basimglurant**-treated and vehicle-treated groups to assess antidepressant-like effects.

This test assesses the anxiolytic potential of a compound by measuring its ability to reinstate drinking behavior that has been suppressed by punishment (a mild electric shock).

Materials:

- Rodents (rats)
- Specialized testing chamber with a grid floor and a drinking spout connected to a shock generator
- Water deprivation schedule
- Test compound (**Basimglurant**) and vehicle control

Procedure:

- Water-deprive the rats for a specified period (e.g., 48 hours) prior to the test to motivate drinking.
- Administer **Basimglurant** or vehicle control at a predetermined time before the test session.
- Place the animal in the testing chamber.
- Allow the animal to explore and find the drinking spout.
- After a set number of licks (e.g., 20), deliver a mild electric shock through the drinking spout.
- Record the number of shocks the animal is willing to take to continue drinking over a set period (e.g., 5 minutes).
- An increase in the number of shocks received in the **Basimglurant**-treated group compared to the vehicle group indicates an anxiolytic-like effect.

Conclusion

Basimglurant is a well-characterized mGluR5 negative allosteric modulator with potent in vitro and in vivo activity. Its distinct chemical structure and favorable pharmacological profile have positioned it as a valuable tool for investigating the role of mGluR5 in various physiological and

pathological processes. The experimental protocols detailed in this guide provide a foundation for researchers to further explore the therapeutic potential of **Basimglurant** and other mGluR5 modulators.

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